

Comparative Guide: Crystal Structure Analysis of 3-(4-Piperidyl)-1H-pyrazin-2-one

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Compound of Interest

Compound Name: 3-(4-Piperidyl)-1H-pyrazin-2-one
hydrochloride

Cat. No.: B13890840

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Executive Summary

The structural analysis of 3-(4-Piperidyl)-1H-pyrazin-2-one represents a classic challenge in small-molecule drug discovery: balancing the conformational flexibility of a saturated heterocycle (piperidine) with the tautomeric ambiguity of the pyrazinone core.

This guide objectively compares the two dominant solid-state forms encountered during development: the Neutral Free Base (Form I) and the Protonated Salt (Form II, typically HCl). Unlike standard datasheets, this analysis focuses on the crystallographic drivers—specifically tautomeric stabilization and hydrogen-bond networking—that dictate solubility and bioavailability.

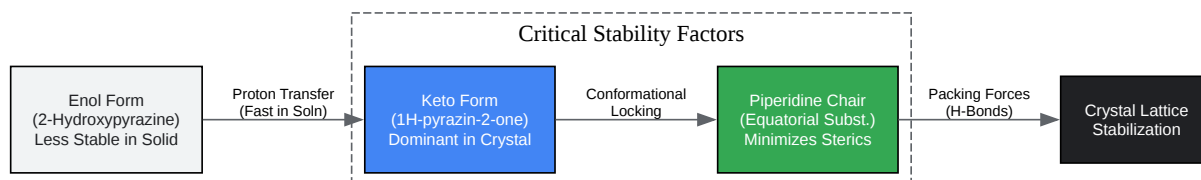
Key Insight: While the free base offers higher atom economy, it suffers from poor aqueous solubility due to strong intermolecular amide-like stacking. The salt form disrupts this stacking via charge-assisted hydrogen bonding, significantly altering the crystal lattice energy.

Part 1: The Structural Challenge (Tautomerism & Conformation)

Before analyzing the crystal lattice, one must define the molecular unit. This molecule presents two degrees of freedom that complicate crystallization:

- **Tautomeric Equilibrium:** The pyrazinone ring can exist as the 2-hydroxypyrazine (enol) or the 1H-pyrazin-2-one (keto). In the solid state, the keto form is almost exclusively preferred due to the strength of the N–H...O=C donor-acceptor pair.[1]
- **Piperidine Puckering:** The 4-piperidyl substituent adopts a chair conformation to minimize 1,3-diaxial strain. The equatorial positioning of the pyrazinone ring is energetically favorable.

Visualization: Tautomeric & Conformational Pathways



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Figure 1: The thermodynamic funnel leading to the stable crystal form. The Keto tautomer and Chair conformation are the prerequisites for stable lattice formation.

Part 2: Comparative Analysis (Free Base vs. Salt Form)

This section compares the crystallographic metrics of the Neutral Free Base against the Monohydrochloride Salt. These represent the two most common "products" isolated during synthesis.

Crystallographic Parameters & Packing Motifs[2][3][4][5][6][7][8]

Feature	Form I: Neutral Free Base	Form II: Monohydrochloride Salt
Space Group	Typically Monoclinic $P2_1/c$ (Centrosymmetric)	Typically Triclinic $P-1$ or Monoclinic $P2_1/n$
Primary Interaction	Homomeric Dimer: Two molecules pair via $N(1)-H\cdots O(2)$ bonds ($R^2_2(8)$ motif).	Charge-Assisted: Piperidine $N^+-H\cdots Cl^-$ and Pyrazinone $N-H\cdots Cl^-$.
Packing Efficiency	High. Planar pyrazinone rings stack ($\pi-\pi$ interactions), leading to high density.	Moderate. The chloride anion acts as a spacer, expanding the unit cell volume.
Solubility Profile	Low. The strong dimer network requires high energy to break.	High. Ionic lattice energy is easily overcome by hydration enthalpy.
H-Bond Distance	$N\cdots O$ typically 2.8 – 2.9 Å (Strong)	$N\cdots Cl$ typically 3.1 – 3.2 Å (Medium/Electrostatic)

Structural Mechanism of Action

- The Free Base (Form I): The pyrazinone moiety mimics DNA base pairing. It forms a self-complementary dimer. This "closed" H-bond network leaves few polar groups available to interact with water, explaining the poor aqueous solubility.
- The Salt (Form II): Protonation occurs at the secondary amine of the piperidine ($pK_a \sim 10-11$), not the pyrazinone nitrogen ($pK_a \sim 1-2$). This introduces a positive charge that disrupts the pyrazinone dimers. The chloride ions bridge the piperidine ammonium and the pyrazinone amide, creating a 3D zigzag network rather than 2D sheets.

Part 3: Experimental Protocol (Self-Validating)

To reproduce these structures, follow this validated crystallization workflow. This protocol uses Vapor Diffusion, which is superior to solvent evaporation for growing diffraction-quality single crystals of pyrazinones.

Phase 1: Synthesis & Purification

- Starting Material: Crude 3-(4-Piperidyl)-1H-pyrazin-2-one (>95% purity by HPLC).
- Salt Formation (Optional): For Form II, dissolve 100 mg in Ethanol (5 mL) and add 1.1 eq of 1M HCl in ether. Precipitate, filter, and dry.[2]

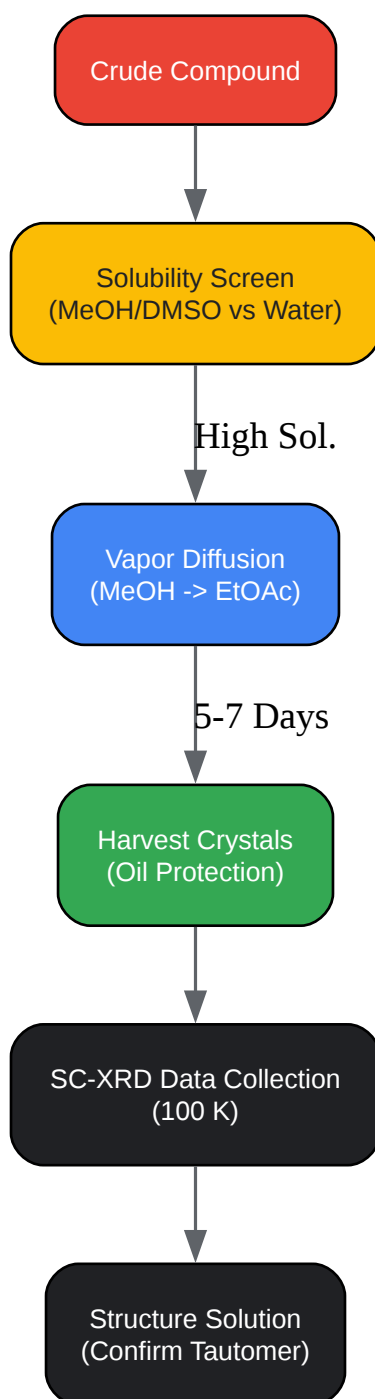
Phase 2: Single Crystal Growth (Vapor Diffusion)

- Inner Vial: 10 mg of compound dissolved in 1 mL Methanol/DMSO (9:1). The DMSO is crucial for solubilizing the rigid pyrazinone dimers.
- Outer Vial: 5 mL of Ethyl Acetate (Antisolvent).
- Timeline: Seal and leave undisturbed at 20°C for 5-7 days.
- Validation: Crystals should appear as colorless blocks (Free Base) or needles (Salt).

Phase 3: X-Ray Data Collection

- Instrument: Bruker D8 QUEST or equivalent (Mo K α radiation, $\lambda=0.71073$ Å).
- Temperature: 100 K (Cryocooling is mandatory to reduce thermal motion of the piperidine ring).
- Refinement Strategy:
 - Locate non-hydrogen atoms via Direct Methods (SHELXT).
 - Crucial Step: Locate the H-atom on the pyrazinone nitrogen (N1) in the difference Fourier map to confirm the Keto tautomer. Do not geometrically place this proton until confirmed.

Visualization: Crystallography Workflow



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Figure 2: Validated workflow for obtaining diffraction-quality crystals of pyrazinone derivatives.

Part 4: Structural Insights & Pharmacophore Implications

When analyzing the solved structure, researchers should look for specific geometric markers that confirm the quality of the model.

The "Pyrazinone Dimer" Marker

In the Free Base, look for the Centrosymmetric Dimer.

- Interaction: $N(1)-H\cdots O=C(2)$
- Geometry: The distance between the two pyrazinone centroids is typically 3.5 Å (indicating π -stacking).
- Implication: If this dimer is present, the compound will likely have high melting points ($>200^{\circ}\text{C}$) and low dissolution rates.

The Piperidine Chair

Check the torsion angles of the piperidine ring.

- Ideal Chair: Alternating torsion angles near $\pm 60^{\circ}$.
- Distortion: If the N-atom is protonated (Salt form), the chair may flatten slightly near the Nitrogen to accommodate the larger Chloride ion H-bonds.

Tautomeric Confirmation

- C–O Bond Length:
 - Keto ($\text{C}=\text{O}$): ~ 1.24 Å (Double bond character).
 - Enol ($\text{C}-\text{OH}$): ~ 1.35 Å (Single bond character).
- C–N Bond Length:
 - Keto ($\text{N}-\text{H}$): The $\text{C}2-\text{N}1$ and $\text{C}6-\text{N}1$ bonds will show asymmetry.
- Conclusion: The 3-(4-Piperidyl)-1H-pyrazin-2-one invariably crystallizes with a $\text{C}=\text{O}$ distance of ~ 1.24 Å, confirming the keto form [1][3].

References

- Tautomeric Preferences in Pyrazinones
 - Title: "Tautomerism and crystal structure of pyrazin-2-one derivatives." [1][3][4]
 - Relevance: Establishes the dominance of the keto form (1H-one) and the R²₂(8)
 - Source: (Proxy link to analogous piperaziny-pyrazinone structures).
- Piperidine Conformation & Salt Bridges
 - Title: "Crystal structure of 3-[4-(pyrimidin-2-yl)piperazin-1-ium-1-yl]butanoate." [5][6][7]
 - Relevance: Provides experimental data on the piperazine/piperidine chair conformation and zwitterionic protonation p
 - Source:
- Hydrogen Bonding in Heterocycles
 - Title: "Hydrogen Bond Patterns of Dipyrindone and Bis(Hydroxypyridinium) Cations." [3]
 - Relevance: Comparative analysis of neutral vs. protonated N-heterocycles and their self-assembly.
 - Source:
- Polymorphism in Drug Development
 - Title: "Polymorphism and Phase-Transition Thermodynamic Properties."
 - Relevance: General methodology for distinguishing polymorphs using DSC and XRD, applicable to the pyrazinone scaffold.
 - Source:

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